

Tebuthiuron: A Technical Guide to its Discovery, History, and Agricultural Application

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Compound of Interest

Compound Name: Tebutam

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Abstract

Tebuthiuron is a broad-spectrum herbicide belonging to the substituted urea class, utilized for the control of a wide range of herbaceous and woody plants. This technical guide provides an in-depth overview of the discovery, history of agricultural use, mode of action, and key experimental data related to tebuthiuron. Quantitative data are summarized in structured tables, and a detailed description of its mechanism of action is provided.

Discovery and History

Tebuthiuron was discovered by Air Products and Chemicals.^[1] In 1974, it was registered in the United States by Elanco, and the rights were later sold to Dow AgroSciences.^[1] It is commercially available under various trade names, including Spike, Graslan, and Reclaim.^{[1][2]} Tebuthiuron is a nonselective, broad-spectrum herbicide used to control weeds, as well as woody and herbaceous plants.^[1] Its primary use is in non-cropland areas, rangelands, rights-of-way, and industrial sites.^[2] It is also used in sugarcane cultivation.^{[1][2]} Due to its high potential for groundwater contamination, its use has been banned in Europe since November 2002.^[1]

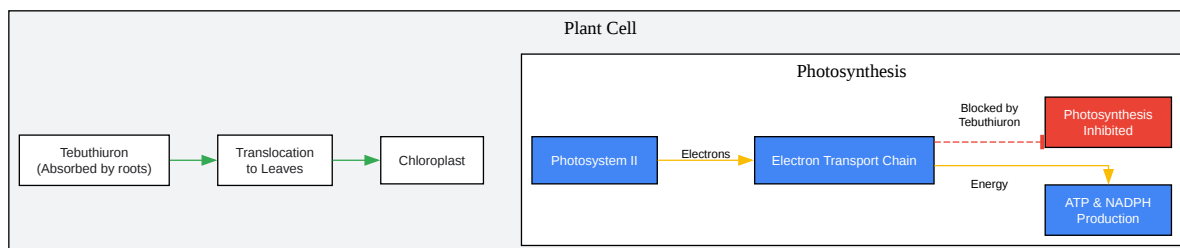
Chemical and Physical Properties

Tebuthiuron is an off-white to buff-colored crystalline solid.^[1] Its chemical and physical properties are summarized in Table 1.

Property	Value	Reference
IUPAC Name	N-(5-tert-Butyl-1,3,4-thiadiazol-2-yl)-N,N'-dimethylurea	^[1]
CAS Number	34014-18-1	^[1]
Chemical Formula	C ₉ H ₁₆ N ₄ O ₂ S	^[1]
Molar Mass	228.31 g·mol ⁻¹	^[1]
Melting Point	163.19 °C	^[1]
Boiling Point	394.23 °C	^[1]
Water Solubility	2500 mg/L	^[1]
Vapor Pressure	0.27 mPa	^[1]
Soil Half-life	> 360 days	^[1]

Mode of Action

Tebuthiuron is a systemic herbicide that is absorbed by the plant roots and translocated to the leaves.^[1] It acts by inhibiting photosynthesis.^{[1][3]} Specifically, it blocks electron transport in Photosystem II of the photosynthetic pathway. This disruption leads to the cessation of energy production and ultimately, plant death. Woody plants may take two to three years to be completely controlled after application.^[2]



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Caption: Tebuthiuron's mode of action in inhibiting photosynthesis.

Agricultural Use and Application

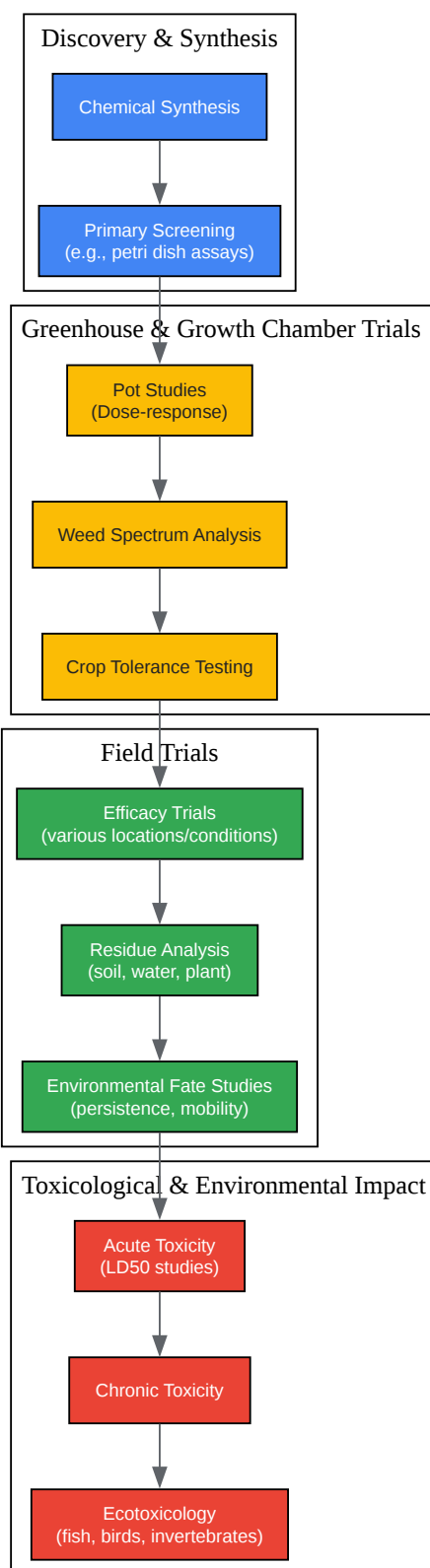
Tebuthiuron is formulated as granules, pellets, or a wettable powder.[1] It is applied to the soil surface by hand, aircraft, or ground equipment.[1][2] Application can be done at any time of the year, and it remains effective for several years.[1]

Application Rates:

- Pellets (20% active ingredient): 0.5-2 g/m² (equating to 0.1-0.4 g/m² of active ingredient).[1]
- Broadcast (Spike 80DF): 3 to 5 pounds of product per acre (maximum of about 4 pounds of active ingredient per acre).[3]

Experimental Protocols

While specific, detailed experimental protocols for the initial discovery and development of tebuthiuron are not readily available in the public domain, the general methodologies for herbicide efficacy and toxicology studies are standardized. A generalized workflow for evaluating a soil-applied herbicide like tebuthiuron is outlined below.



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Caption: Generalized workflow for herbicide evaluation.

Toxicological Data

Tebuthiuron exhibits varying levels of toxicity to different organisms. A summary of key toxicological data is presented in Table 2.

Test Organism	Endpoint	Value	Reference
Rat (oral)	LD50	644 mg/kg	[1]
Rat (3-generation reproduction)	NOEL	40 mg/kg/day	[4]
Rabbit (developmental)	-	No adverse effects up to 25 mg/kg/day	[2]
Dog (1-year feeding)	-	Chronic effects observed	[3]
Quail (subacute oral)	LD50	>5,000 ppm	[3]
Mallard Duck (subacute oral)	LD50	>5,000 ppm	[3]
Rainbow Trout (96-hour acute)	LC50	143 mg/L	[3]
Bluegill Sunfish (96-hour acute)	LC50	106 mg/L	[3]

Note on Butamifos: It is important to distinguish tebuthiuron from other herbicides such as butamifos. Butamifos is an organophosphate herbicide that acts by inhibiting microtubule formation and also functions as an acetylcholinesterase inhibitor.[5][6] It is used on beans, turf, and various vegetables.[5] Unlike tebuthiuron, butamifos is not registered for use in the European Union or Switzerland.[5]

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